

# Environmental Fate and Degradation of Boscalid: A Technical Guide

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## Compound of Interest

Compound Name: *Boscalid*

Cat. No.: *B143098*

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This technical guide provides a comprehensive overview of the environmental fate and degradation pathways of the fungicide **Boscalid**. The information is compiled from various scientific studies and regulatory evaluations, presenting quantitative data in structured tables, detailing experimental methodologies, and illustrating key processes through diagrams.

## Physicochemical Properties

**Boscalid** (IUPAC name: 2-chloro-N-(4'-chlorobiphenyl-2-yl)nicotinamide) is a foliar fungicide belonging to the anilide class.<sup>[1]</sup> Its environmental behavior is influenced by its physicochemical properties, summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>2</sub> O	[2]
Molecular Weight	343.2 g/mol	[2]
Melting Point	142.8–143.8 °C	[2]
Vapor Pressure	7.2 × 10 <sup>-4</sup> mPa (20 °C)	[2]
Solubility in Water	4.6 mg/L (20 °C)	[2]
Partition Coefficient (logP)	2.96	[2]
Henry's Law Constant	5.11 × 10 <sup>-11</sup> atm-cu m/mole	[3]

## Environmental Fate and Degradation

**Boscalid** is persistent in the environment, with its degradation influenced by biotic and abiotic factors across different environmental compartments.[4]

### Degradation in Soil

**Boscalid** degrades slowly in soil under both aerobic and anaerobic conditions. The primary degradation pathway involves microbial activity.

Table 1: Aerobic Soil Degradation of **Boscalid**

Soil Type	Half-life (DT <sub>50</sub> )	Key Metabolites	Reference
Sandy Loam	108 days	F49, F50	[1]
Not Specified	96 - >1000 days	Not Specified	[3]

Table 2: Anaerobic Soil Degradation of **Boscalid**

Soil Type	Incubation Period	Parent Remaining	Key Metabolites	Reference
Sandy Loam	120 days	73.6 - 77.0%	F47 (6.7%), F08, F49, F50	[1]

#### Experimental Protocol: Aerobic Soil Degradation

A typical aerobic soil degradation study involves the application of  $^{14}\text{C}$ -labeled **Boscalid** to fresh soil samples. The soils are maintained at a constant temperature (e.g., 20°C) and moisture level in the dark. At various time intervals, soil samples are extracted and analyzed by techniques such as High-Performance Liquid Chromatography (HPLC) to determine the concentration of the parent compound and its degradation products. Evolved  $^{14}\text{CO}_2$  is trapped to quantify mineralization.

#### Experimental Protocol: Anaerobic Soil Degradation

For anaerobic studies, soil is incubated under aerobic conditions for a period (e.g., 30 days) to establish microbial activity, after which the soil is flooded and purged with nitrogen to create anaerobic conditions.  $^{14}\text{C}$ -**Boscalid** is then introduced, and the incubation continues in the dark at a controlled temperature. Sampling and analysis follow similar procedures to the aerobic study, with specific attention to identifying metabolites formed under reducing conditions.

## Degradation in Aquatic Systems

**Boscalid** is stable to hydrolysis at environmentally relevant pH values (pH 4, 5, 7, and 9).[2][5]  
Photolysis in water is not a significant degradation pathway.[2][3]

Table 3: Photolytic Degradation of **Boscalid** in Water

System	Half-life (DT <sub>50</sub> )	Key Metabolites	Reference
Aqueous Solution (pH 7)	Stable	-	[6]
Natural Water/Sediment	Not specified	F64 (p-chlorobenzoic acid)	[1]

### Experimental Protocol: Aqueous Photolysis

To assess photolytic degradation, a sterilized aqueous solution of  $^{14}\text{C}$ -**Boscalid** in a buffer (e.g., pH 7) is exposed to a light source that simulates natural sunlight (e.g., a Xenon lamp).[1] The temperature is maintained at a constant level. Samples are collected at various time points and analyzed by HPLC to quantify the parent compound. A dark control is run in parallel to differentiate between photolytic and other potential degradation processes.

## Photolysis on Soil Surfaces

Photodegradation on soil surfaces occurs but at a slow rate.

Table 4: Photolytic Degradation of **Boscalid** on Soil Surface

Soil Type	Half-life (DT <sub>50</sub> )	Experimental Conditions	Reference
Sandy Loam	135 days	Xenon light, 22±1°C	[1]

### Experimental Protocol: Soil Surface Photolysis

A thin layer of soil treated with  $^{14}\text{C}$ -**Boscalid** is exposed to a light source simulating sunlight. The soil moisture is maintained at a specific level (e.g., 40% of maximum water capacity).[1] Soil samples are collected at intervals and extracted for analysis by HPLC to determine the concentration of **Boscalid** and its photoproducts. A dark control is used for comparison.

## Metabolism in Biota

### Metabolism in Plants

In plants, **Boscalid** is primarily found as the unchanged parent compound.[2] Metabolism involves hydroxylation and cleavage reactions.

Table 5: Metabolism of **Boscalid** in Plants (Kidney Beans)

Plant Part	Growth Stage	Parent Compound (% of TRR)	Key Metabolites (% of TRR)	Reference
Beans	Prematurity	64.9 - 87.5%	F47 (9.97%)	[1]
Pods	Prematurity	87.0 - 96.7%	F47 (2.15%)	[1]
Foliage	Maturity	93.6 - 95.1%	F62 (0.50%)	[1]

#### Experimental Protocol: Plant Metabolism

Plant metabolism studies are typically conducted in a controlled environment, such as a greenhouse. The plant of interest is treated with  $^{14}\text{C}$ -labeled **Boscalid** at a specified growth stage. At various intervals and at harvest, different parts of the plant (leaves, stems, fruits, roots) are sampled. The samples are homogenized and extracted to determine the total radioactive residue (TRR). The extracts are then analyzed using chromatographic and spectroscopic techniques to identify and quantify the parent compound and its metabolites.

## Metabolism in Animals (Rats)

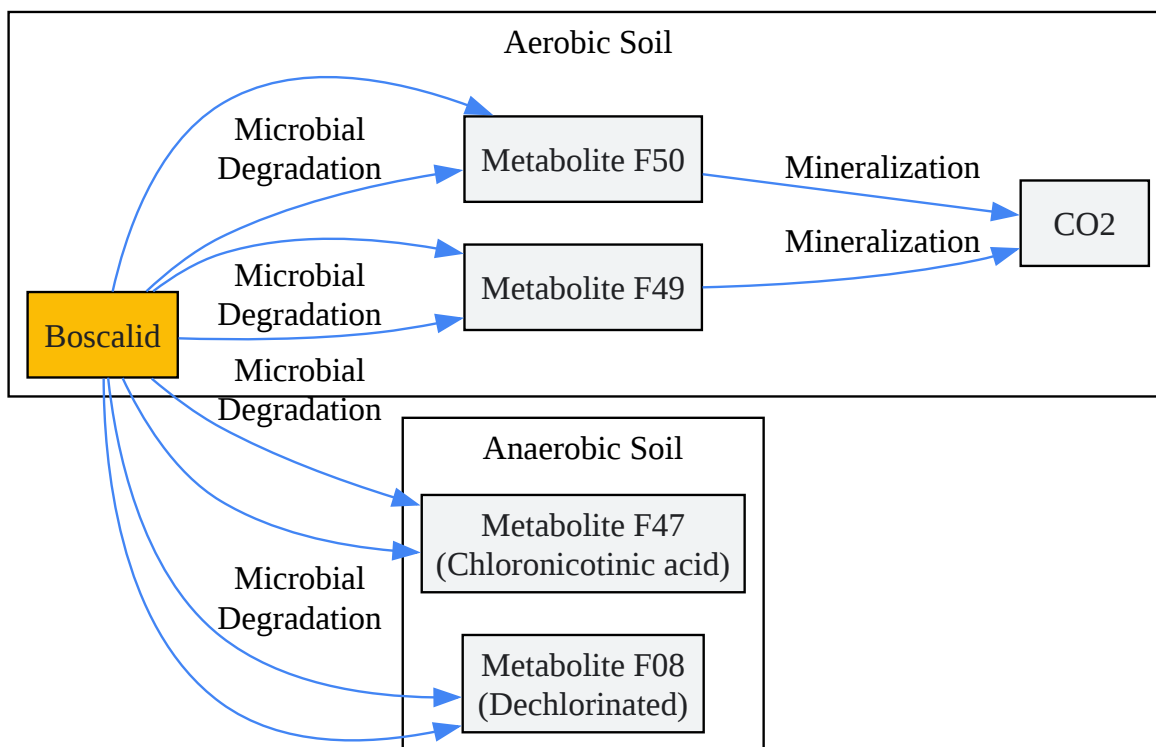
In rats, orally administered **Boscalid** is extensively metabolized and excreted primarily in the feces.[1][7] The major metabolic pathways include hydroxylation of the biphenyl ring followed by conjugation.[7]

Table 6: Excretion and Metabolism of **Boscalid** in Rats (Single Oral Dose)

Dose	Excretion Route	% of Administered Dose	Major Metabolites	Reference
50 mg/kg bw	Urine	15.7 - 16.4%	F011, F02, F48	[1]
Feces	79.3 - 84.9%	Parent Boscalid (30.5 - 41.0%)	[1]	
500 mg/kg bw	Urine	2.73 - 5.21%	F011, F02, F48	[1]
Feces	89.6 - 97.4%	Parent Boscalid (68.3 - 80.4%)	[1]	

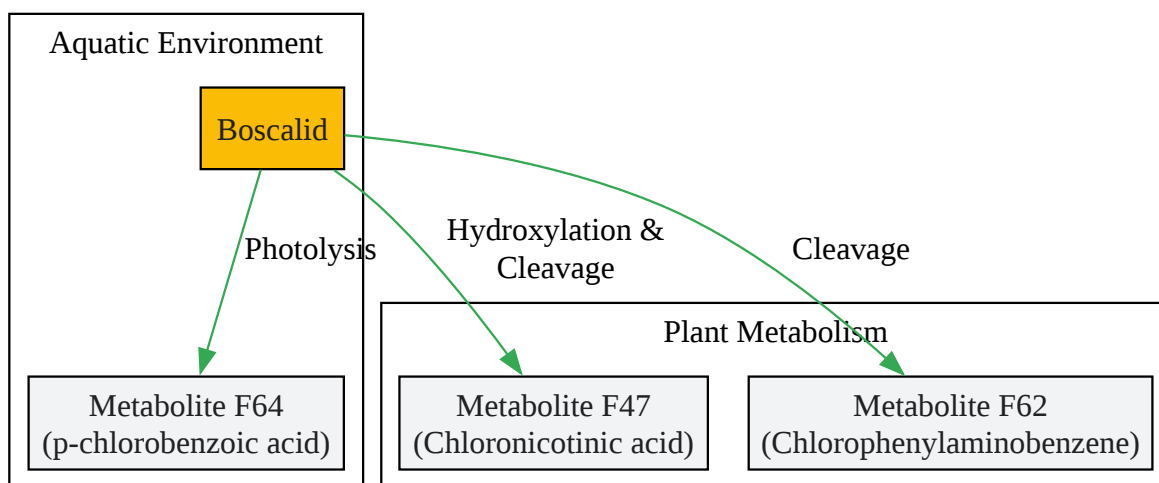
## Degradation Pathways and Experimental Workflows

The following diagrams illustrate the degradation pathways of **Boscalid** in different environmental compartments and a typical experimental workflow for its analysis.



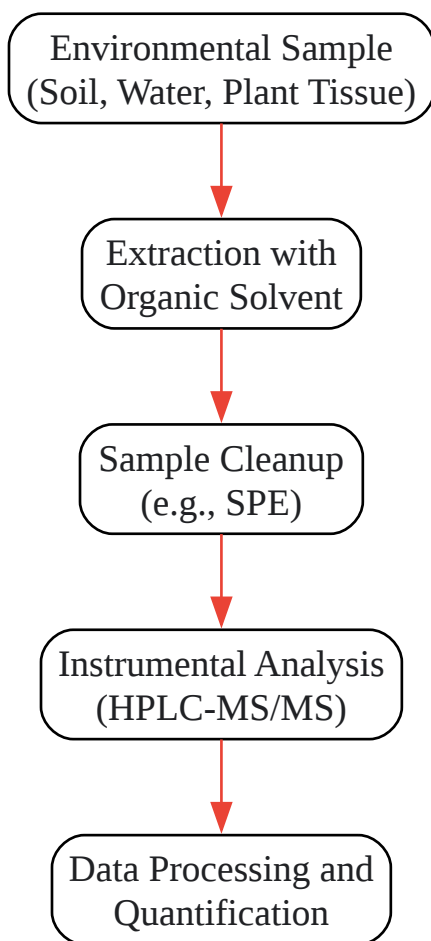
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Caption: Degradation pathways of **Boscalid** in soil.



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Caption: Degradation of **Boscalid** in water and plants.



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Caption: General experimental workflow for **Boscalid** analysis.

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